

An In-depth Technical Guide to 2-Ethylazepane: Nomenclature, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Ethylazepane

CAS No.: 80053-54-9

Cat. No.: B1275830

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This guide provides a comprehensive technical overview of **2-Ethylazepane**, a saturated seven-membered N-heterocycle. Aimed at researchers, scientists, and professionals in drug development, this document delves into the compound's nomenclature, theoretical and practical synthesis, analytical characterization, and its potential role as a valuable scaffold in medicinal chemistry. While **2-Ethylazepane** is a structurally simple molecule, it is not widely commercialized, making a thorough understanding of its synthesis and properties essential for its application in research.

Part 1: Chemical Identity and Nomenclature of Ethylazepanes

The azepane ring is a core structural motif in numerous biologically active compounds.^[1] The introduction of an ethyl substituent onto this ring can occur at various positions, leading to distinct isomers with potentially different physicochemical and pharmacological properties. Understanding the precise nomenclature is therefore critical.

The parent heterocycle, azepane, is a seven-membered ring containing one nitrogen atom.^[2] ^[3] According to IUPAC nomenclature, the numbering of the ring begins at the nitrogen atom

(position 1) and proceeds sequentially around the ring. Therefore, "**2-Ethylazepane**" refers to an azepane ring with an ethyl group attached to the carbon atom adjacent to the nitrogen.

It is crucial to distinguish this from its common isomer, 1-Ethylazepane (also known as N-ethylhexamethyleneimine), where the ethyl group is attached directly to the nitrogen atom. While both share the same molecular formula (C₈H₁₇N), their connectivity and, consequently, their chemical reactivity and biological activity, are different.

A search of chemical databases reveals that while **2-Ethylazepane** is a recognized chemical structure, it lacks a registered CAS number and is not readily available from commercial suppliers.^[4] This suggests that it is a novel or sparsely studied compound. In contrast, 1-Ethylazepane is well-documented with CAS number 6763-91-3.^[5]

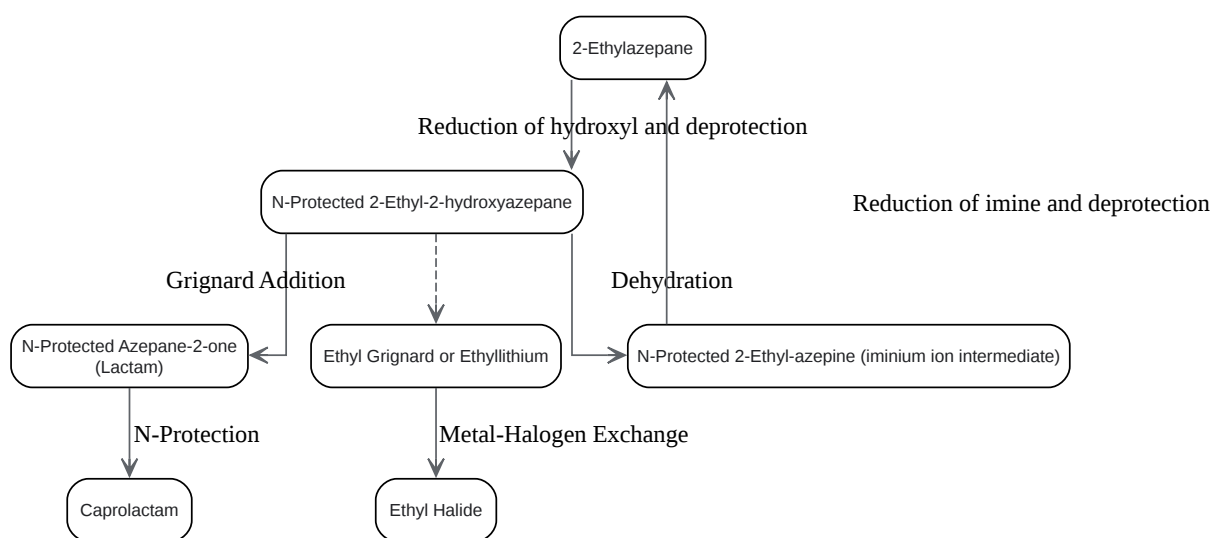
Identifier	2-Ethylazepane	1-Ethylazepane
IUPAC Name	2-ethylazepane	1-ethylazepane
Synonyms	2-ethyl-hexahydro-1H-azepine	N-ethylhexamethyleneimine, N-Ethyl-hexahydro-1H-azepine
Molecular Formula	C ₈ H ₁₇ N	C ₈ H ₁₇ N
Molecular Weight	127.23 g/mol	127.23 g/mol
CAS Number	Not Assigned	6763-91-3 ^[5]
PubChem CID	4335932 ^[4]	535585 ^[5]

Part 2: Synthesis Strategies for 2-Substituted Azepanes

The synthesis of 2-substituted azepanes is a key challenge for chemists. Direct alkylation of the azepane ring at the C2 position is not straightforward. More sophisticated strategies are required to achieve this substitution pattern. While a specific, documented synthesis for **2-Ethylazepane** is not available in the literature, a plausible synthetic route can be designed based on established organometallic and heterocyclic chemistry.

Proposed Retrosynthetic Analysis of 2-Ethylazepane

A logical retrosynthetic approach would involve the formation of the C-C bond between the azepane ring and the ethyl group as a key step. This can be envisioned through the reaction of a nucleophilic ethyl source (e.g., an organometallic reagent) with an electrophilic azepane precursor.



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Caption: Retrosynthetic analysis for **2-Ethylazepane**.

Experimental Protocol: A Plausible Synthesis of 2-Ethylazepane

This proposed synthesis is based on the nucleophilic addition of an ethyl organometallic reagent to a protected caprolactam, followed by reduction. The use of a protecting group on the nitrogen, such as a Boc (tert-butoxycarbonyl) group, is crucial to prevent side reactions.

Step 1: N-Protection of Caprolactam

- To a solution of ϵ -caprolactam in a suitable aprotic solvent (e.g., THF), add a base such as sodium hydride (NaH) at 0 °C.
- Slowly add di-tert-butyl dicarbonate (Boc)₂O.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Work up the reaction by quenching with water and extracting the product with an organic solvent.
- Purify the resulting N-Boc-caprolactam by column chromatography. Causality: The Boc group protects the acidic N-H proton of the lactam, preventing it from reacting with the highly basic Grignard reagent in the next step.

Step 2: Grignard Addition to N-Boc-Caprolactam

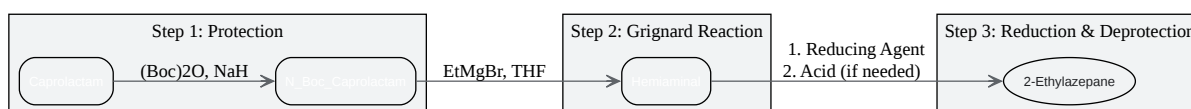
- Prepare ethylmagnesium bromide from ethyl bromide and magnesium turnings in anhydrous diethyl ether.
- Cool a solution of N-Boc-caprolactam in anhydrous THF to -78 °C.
- Add the prepared ethylmagnesium bromide solution dropwise.
- Stir the reaction at low temperature for several hours.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product, which is the hemiaminal, and use it directly in the next step. Causality: The Grignard reagent acts as a nucleophile, attacking the electrophilic carbonyl carbon of the lactam to form the C-C bond.

Step 3: Reduction and Deprotection

- The crude hemiaminal from the previous step is dissolved in a suitable solvent like acetic acid.
- Add a reducing agent such as sodium borohydride (NaBH₄) or, for a more vigorous reduction, lithium aluminum hydride (LiAlH₄) in THF (note: LiAlH₄ will also remove the Boc

group).

- If a milder reducing agent is used, the resulting N-Boc-**2-ethylazepane** will need to be deprotected using an acid like trifluoroacetic acid (TFA).
- After the reduction is complete, the reaction is quenched, and the pH is adjusted to be basic.
- The final product, **2-Ethylazepane**, is extracted and purified by distillation or chromatography. Causality: The reduction step converts the intermediate iminium ion (in equilibrium with the hemiaminal) to the fully saturated azepane ring.



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Caption: Proposed synthetic workflow for **2-Ethylazepane**.

Part 3: Analytical Characterization

The structural confirmation of **2-Ethylazepane** and its distinction from isomers would rely on a combination of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Would show characteristic signals for the ethyl group (a triplet and a quartet) and a complex set of multiplets for the seven protons on the azepane ring. The proton on the carbon bearing the ethyl group (C2) would be a key diagnostic signal.
 - ¹³C NMR: Would show eight distinct carbon signals, confirming the presence of eight non-equivalent carbon atoms. The chemical shift of C2 would be significantly different from that of other methylene carbons in the ring.
- Mass Spectrometry (MS):

- Gas Chromatography-Mass Spectrometry (GC-MS) would be ideal for confirming the molecular weight (127.23 g/mol) and providing a characteristic fragmentation pattern. The base peak would likely result from the loss of the ethyl group.
- Infrared (IR) Spectroscopy:
 - Would show characteristic C-H stretching and bending vibrations for the aliphatic ring and the ethyl group. A key feature would be the N-H stretch, which would be absent in the 1-ethyl isomer.

Part 4: The Azepane Scaffold in Drug Discovery

The azepane ring is considered a "privileged scaffold" in medicinal chemistry due to its presence in a wide array of bioactive molecules and approved drugs.^[6] Its seven-membered ring provides a three-dimensional structure that can effectively present substituents for interaction with biological targets.

Examples of Azepane-Containing Drugs:

- Balanol: A fungal metabolite with protein kinase C inhibitory activity.
- Zilpaterol: A β 2-adrenergic agonist.
- Azelastine: An antihistamine.

The incorporation of an ethyl group at the 2-position of the azepane ring, as in **2-Ethylazepane**, offers a novel vector for chemical space exploration. This substitution introduces a chiral center, allowing for the synthesis of enantiomerically pure compounds that could exhibit stereospecific interactions with biological targets. The ethyl group itself can provide beneficial hydrophobic interactions within a binding pocket.

Therefore, **2-Ethylazepane** represents a valuable, albeit under-explored, building block for the synthesis of new chemical entities in drug discovery programs targeting a range of diseases.

Part 5: Safety and Handling

No specific safety data sheet (SDS) is available for **2-Ethylazepane**. However, based on the general properties of cyclic aliphatic amines, the following precautions should be taken:

- **Handling:** Should be handled in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.
- **Hazards:** Likely to be a flammable liquid. It may be corrosive and cause skin and eye irritation or burns. Inhalation may cause respiratory tract irritation.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.

Conclusion

2-Ethylazepane is a structurally interesting but poorly characterized N-heterocycle. While not commercially available, its synthesis is feasible through established methods in organic chemistry, such as the addition of an organometallic reagent to a protected lactam. The azepane scaffold is of significant interest in drug discovery, and **2-Ethylazepane** represents a novel building block for creating new chemical entities with unique three-dimensional structures. Further research into the synthesis and biological evaluation of **2-Ethylazepane** and its derivatives is warranted to fully explore its potential in medicinal chemistry and materials science.

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